

Technical Support Center: Resolving PCB 182 & PCB 175 Co-elution

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Compound of Interest

Compound Name: 2,2',3,4,4',5,6'-
Heptachlorobiphenyl

CAS No.: 60145-23-5

Cat. No.: B1596429

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Executive Summary

The co-elution of PCB 182 (**2,2',3,4,4',5,6'-heptachlorobiphenyl**) and PCB 175 (2,2',3,3',4,5',6-heptachlorobiphenyl) is a persistent challenge in environmental analysis. On standard 5% phenyl-methylpolysiloxane columns (e.g., DB-5ms, Rtx-5), these congeners form a critical pair due to nearly identical vapor pressures and tri-ortho substitution patterns.

This guide provides a definitive troubleshooting workflow to resolve this pair, moving from column chemistry selection to advanced multidimensional techniques.

Part 1: The Core Diagnostic (Why it Fails)

Q: Why are PCB 182 and 175 co-eluting on my DB-5ms column?

A: The separation mechanism on a 5% phenyl phase (DB-5) is driven primarily by volatility (boiling point) and secondarily by polarity.

- Isomeric Similarity: Both congeners are heptachlorobiphenyls () with identical molecular weights.
- Steric Overlap: Both molecules are tri-ortho substituted.
 - PCB 175: 2,2',6 substitution.
 - PCB 182: 2,2',6' substitution.
 - Result: They possess very similar twist angles and molecular volumes, neutralizing the "shape selectivity" that usually separates isomers on non-polar phases. On a standard DB-5, they often elute within 1-2 seconds of each other, merging into a single peak.

Q: Can I resolve them by slowing down the temperature ramp?

A: Rarely. While slowing the ramp rate (e.g., to $<1^{\circ}\text{C}/\text{min}$) near the elution temperature (approx. $260\text{-}280^{\circ}\text{C}$) can slightly widen the window, it typically results in peak broadening that negates the separation gain. You are fighting thermodynamics; a change in stationary phase selectivity is required.

Part 2: The Hardware Fix (Column Selection)

Q: What is the recommended column for separating this critical pair?

A: The industry standard for resolving the 175/182 pair is the HT-8 phase (8% phenyl polycarborane-siloxane).

Why it works: The HT-8 phase incorporates carborane (carbon-boron cage) moieties into the siloxane backbone. This creates a unique separation mechanism based on molecular volume and shape rather than just polarity. The carborane cage interacts differently with the specific chlorine positions of 175 vs. 182, providing the necessary selectivity factor (

) to pull them apart.

Q: Are there trade-offs with the HT-8 column?

A: Yes. While HT-8 resolves 175 and 182, it introduces new critical pairs.

- The Trade-off: On HT-8, PCB 182 may co-elute with PCB 187.
- The Workaround: If your specific analysis requires quantification of both 182 and 187, you may need to use a DB-XLB (eXtra Low Bleed) column or verify the specific elution order with single-congener standards. However, for the specific 175/182 split, HT-8 is superior.

Column Selectivity Matrix

Feature	DB-5ms / Rtx-5	HT-8 / SGE HT-8	DB-XLB
Primary Interaction	Dispersive (Boiling Point)	Shape Selectivity (Carborane)	Optimized Polarity/Shape
PCB 175/182 Resolution	Poor (Co-elution)	Excellent (Baseline)	Good
Critical Pair Risk	175/182, 153/132	182/187	156/157
Recommended Use	General Screening	Detailed Congener Analysis	High-Temp/Low-Bleed MS

Part 3: Advanced Optimization (GCxGC)

Q: I need to resolve ALL 209 congeners. Is a single column enough?

A: No single GC column can baseline separate all 209 PCB congeners. If you require complete resolution of 175, 182, and all other interferences (like 187), you must use Comprehensive Two-Dimensional Gas Chromatography (GCxGC).

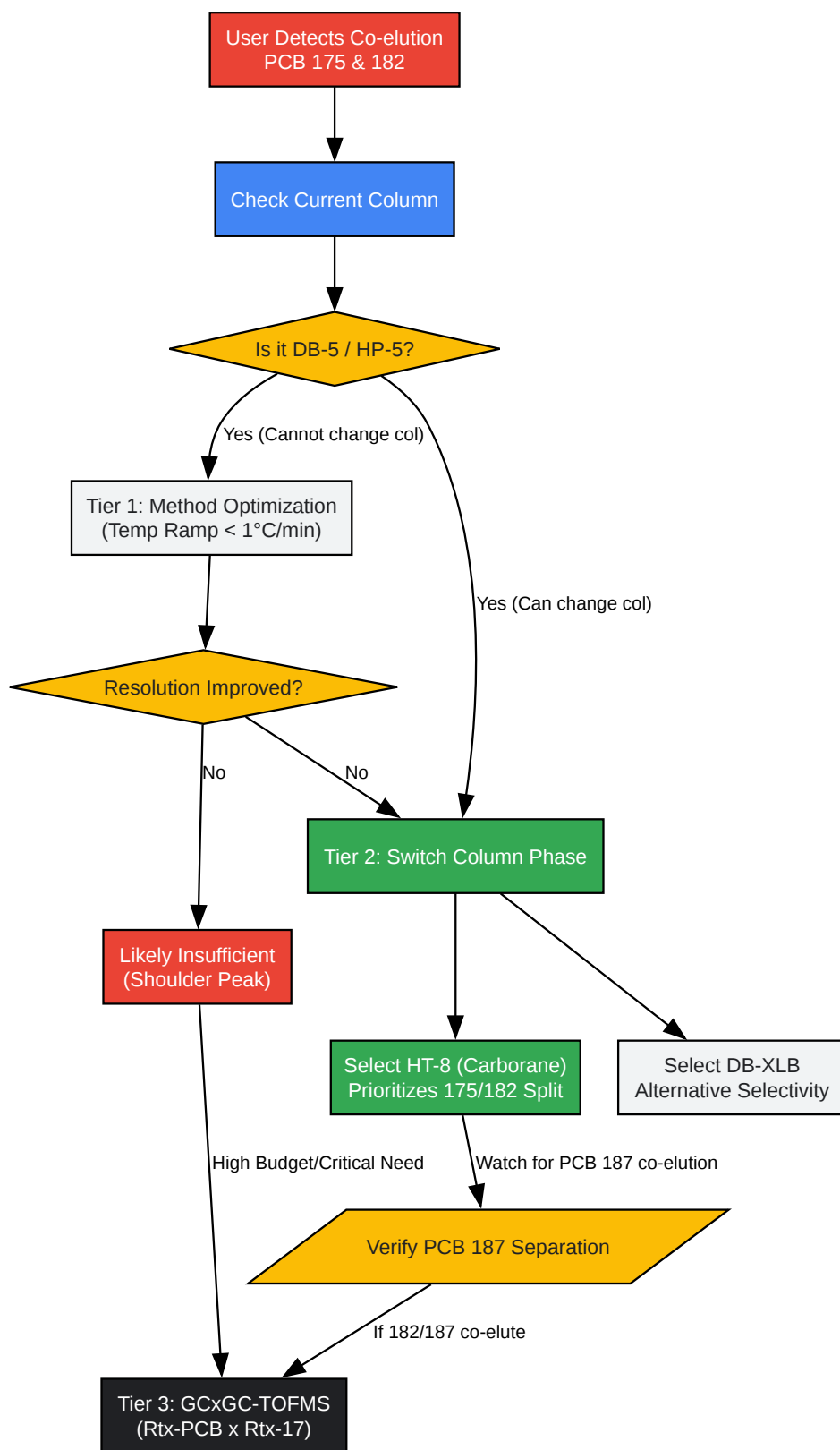
Recommended Setup:

- Primary Column: Non-polar (e.g., Rtx-PCB, 40m x 0.18mm). Separates by boiling point.
- Secondary Column: Polar / Shape-Selective (e.g., Rtx-17 or ionic liquid phase, 1m x 0.10mm). Separates by polarity/planarity.[\[1\]](#)

- Mechanism: PCB 175 and 182 will elute at similar times in the first dimension but will be separated in the second dimension due to slight differences in their interaction with the polar phase.

Part 4: Visual Troubleshooting Guide

The following decision tree illustrates the logical flow for resolving this co-elution.



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Caption: Decision logic for resolving PCB 175/182 co-elution, prioritizing column phase changes over method adjustments.

Part 5: Validated Protocol (Step-by-Step)

Objective: Confirm separation of PCB 175 and 182 using an HT-8 column.

Prerequisites:

- Standards: Individual standards for PCB 175 and PCB 182 (100 ng/mL in isooctane). Do not use a mix initially.
- Column: HT-8 (e.g., 60m x 0.25mm x 0.25µm). Note: A 60m column is preferred over 30m for critical pair resolution.

Workflow:

- Baseline Run: Inject the individual PCB 175 standard.
 - Temp Program: 80°C (1 min) -> 30°C/min -> 180°C -> 2°C/min -> 300°C.
 - Record Retention Time ().
- Comparator Run: Inject the individual PCB 182 standard using identical conditions.
 - Record Retention Time ().
- Resolution Calculation: Calculate Resolution ().
 - Target for baseline separation.[\[2\]](#)

- Verification: Inject a 1:1 mix of both standards to confirm no peak merging occurs due to concentration effects.

References

- Restek Corporation. (2021). Guide to GC Column Selection and Optimizing Separations. Retrieved from [[Link](#)]
- Focant, J. F., et al. (2004). Defining the Retention Times of 209 PCB Congeners Using GCxGC-TOFMS. LECO Corporation Application Note. Retrieved from [[Link](#)] (Cited via LabRulez: [[Link](#)])

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Sources

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